

Technical Guide: Stability & Storage of 2-Amino-4-bromothiophene Hydrobromide

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Compound of Interest

Compound Name: 2-Amino-4-bromothiophene
Hydrobromide
Cat. No.: B13709949

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Executive Summary & Chemical Identity

2-Amino-4-bromothiophene Hydrobromide is a highly reactive, electron-rich heterocyclic amine salt. Unlike its free base counterpart—which is prone to rapid oxidative degradation and polymerization—the hydrobromide (HBr) salt form is engineered for kinetic stability.

However, even as a salt, this compound remains hygroscopic, light-sensitive, and prone to hydrolysis. Strict adherence to the "Cold-Chain, Inert-Atmosphere" protocol is required to prevent the formation of impurities (dimers, sulfoxides) that can poison downstream transition-metal catalyzed cross-couplings (e.g., Suzuki-Miyaura, Buchwald-Hartwig).

Chemical Data Table

Property	Specification
Chemical Name	2-Amino-4-bromothiophene Hydrobromide
CAS Number	2568130-86-7 (Refers to specific salt/base variants; verify with supplier CoA)
Molecular Formula	C ₄ H ₄ BrNS[1][2][3] • HBr
Molecular Weight	~258.96 g/mol (Salt) / 178.05 g/mol (Free Base)
Appearance	Off-white to beige crystalline solid (Darkening indicates oxidation)
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in non-polar solvents.
pKa (Conjugate Acid)	~2.0–3.0 (Estimated for thiophene-2-ammonium)

Stability Mechanics: The "Why" Behind the Protocol

To handle this compound effectively, one must understand its degradation pathways. The 2-aminothiophene scaffold is inherently unstable due to the high electron density donated by the sulfur atom and the amino group into the aromatic ring.

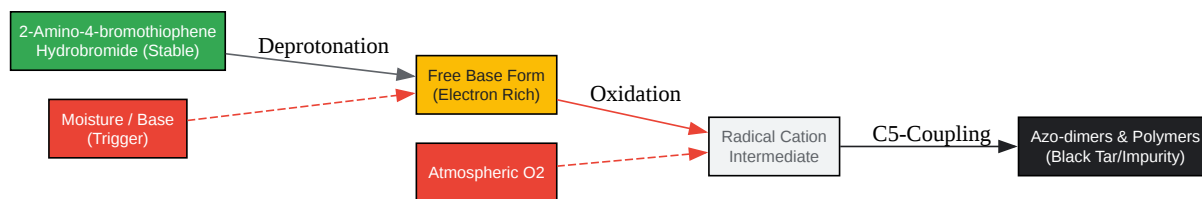
The Degradation Cascade

- **Free Base Liberation:** Moisture or basic vapors neutralize the HBr counterion.
- **Oxidative Dimerization:** The electron-rich free base undergoes single-electron transfer (SET) oxidation by atmospheric oxygen, forming radical cations.
- **Polymerization:** Radical species couple at the C5 position (the most nucleophilic site remaining), leading to dark, insoluble tars (polyaminothiophenes).

Key Insight: The HBr salt stabilizes the molecule by protonating the amine (

), which acts as an electron-withdrawing group (inductively), significantly raising the oxidation potential of the thiophene ring and preventing radical formation.

Visualization of Instability Logic



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Caption: Logical flow of degradation. The HBr salt blocks the initial deprotonation step, preserving the molecule.

Storage Protocol: The Gold Standard

Directive: Treat this compound as a "Category A" labile reagent.

Primary Storage Conditions

Parameter	Requirement	Rationale
Temperature	-20°C (± 5°C)	Slows kinetic degradation rates significantly.
Atmosphere	Argon or Nitrogen	Displaces oxygen to prevent oxidative coupling.
Humidity	< 10% RH (Desiccated)	Prevents hydrolysis of the HBr salt and deliquescence.
Container	Amber Glass Vial	Blocks UV light which can catalyze C-Br bond homolysis.
Seal	Parafilm + Teflon Tape	Ensures gas-tight integrity over long freezing cycles.

The "Desiccator-in-Freezer" System

Do not rely solely on the vial cap. Place the amber vial inside a secondary jar containing activated silica gel or Drierite™, then store the entire assembly in the freezer. This provides a double-barrier against moisture ingress.

Handling & Usage Workflow

Critical Error Alert: Opening a cold vial in a humid lab causes immediate water condensation inside the vial, catalyzing degradation.

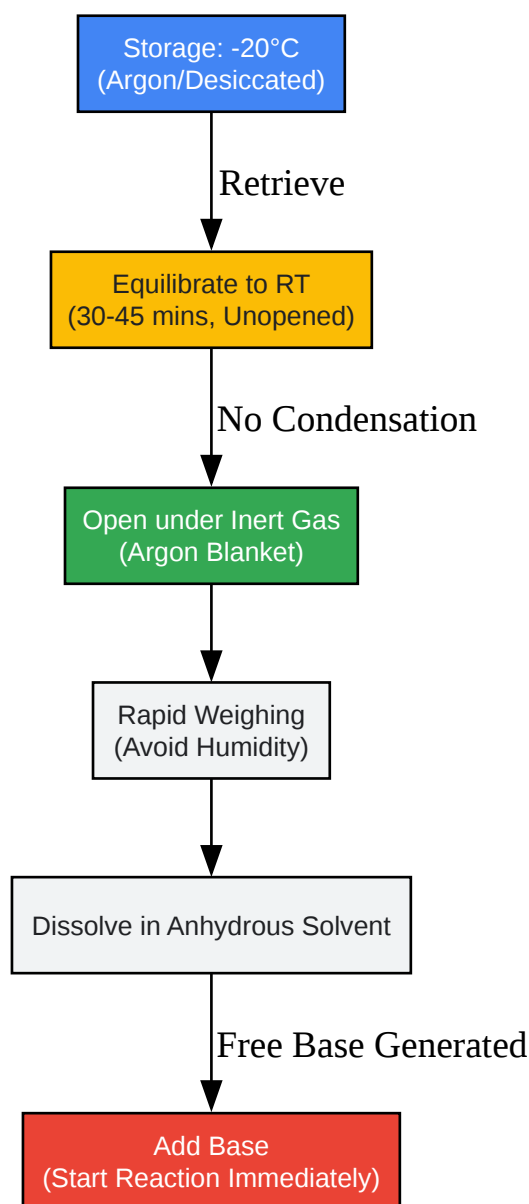
The "Cold Start" Protocol

- Retrieval: Remove the secondary container from the -20°C freezer.
- Equilibration: Allow the container to warm to room temperature (~30–45 mins) before opening.
- Inert Sampling:
 - Ideally, handle inside a glovebox.
 - If on a benchtop, flush the headspace with Argon immediately after opening.
- Re-sealing: Wipe the threads (remove powder residue), purge with Argon, seal with Parafilm, and return to -20°C immediately.

Reaction Usage

- Solvent Choice: Use anhydrous, degassed solvents (DMF, DMSO, or Acetonitrile).
- Base Addition: Delay adding base (e.g., TEA, Carbonate) until the last possible moment. Once the base is added, the protective HBr is removed, and the "stability clock" starts ticking.

Operational Workflow Diagram



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Caption: Step-by-step workflow to minimize exposure to moisture and oxygen during experimental setup.

Quality Control (QC) & Troubleshooting

Before committing valuable precursors to a reaction, verify the integrity of the 2-Amino-4-bromothiophene HBr.

Test	Expected Result	Warning Sign (Degradation)
Visual Inspection	Off-white / Beige crystals	Dark brown/Black sticky solid (Polymerization).
^1H NMR (DMSO- d_6)	Sharp aromatic signals; distinct NH_3^+ broad peak.	Broadening of aromatic peaks; loss of NH_3^+ signal; new aliphatic peaks (dimerization).
LC-MS	Single peak (M+H) matching MW.	Multiple peaks with higher MW (dimers/trimers).
Solubility	Clear solution in DMSO.	Turbidity or black particulates (insoluble polymers).

Self-Validating Step: If the solid has turned black or sticky, it has degraded to >10% impurity. Do not use. Recrystallization is difficult due to instability; re-synthesis or re-ordering is recommended.

References

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- Handling of Air-Sensitive Reagents
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 - PubChem Compound Summary for 2-Amino-4-bromothiophene (Free Base/Derivatives). (Used for structural verification and physical property extrapolation).

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